

Application Notes & Protocols for ZQMT-10

Administration in Research

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Compound of Interest

Compound Name: ZQMT-10
Cat. No.: B15620674

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Introduction to ZQMT-10

ZQMT-10 is a novel, potent, and orally active antagonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel.[1][2] As a non-selective cation channel primarily expressed in sensory neurons, TRPA1 is a key detector of noxious stimuli, including cold temperatures and various chemical irritants, making it a significant target in pain and inflammation research.[2]

ZQMT-10 is an oxindole derivative identified through high-throughput screening and has demonstrated analgesic activity in preclinical models.[2] Its mechanism involves direct antagonism of the TRPA1 channel, thereby inhibiting the influx of calcium that leads to nociceptive signaling.

These notes provide best practices and standardized protocols for the handling, preparation, and administration of **ZQMT-10** in common preclinical research models.

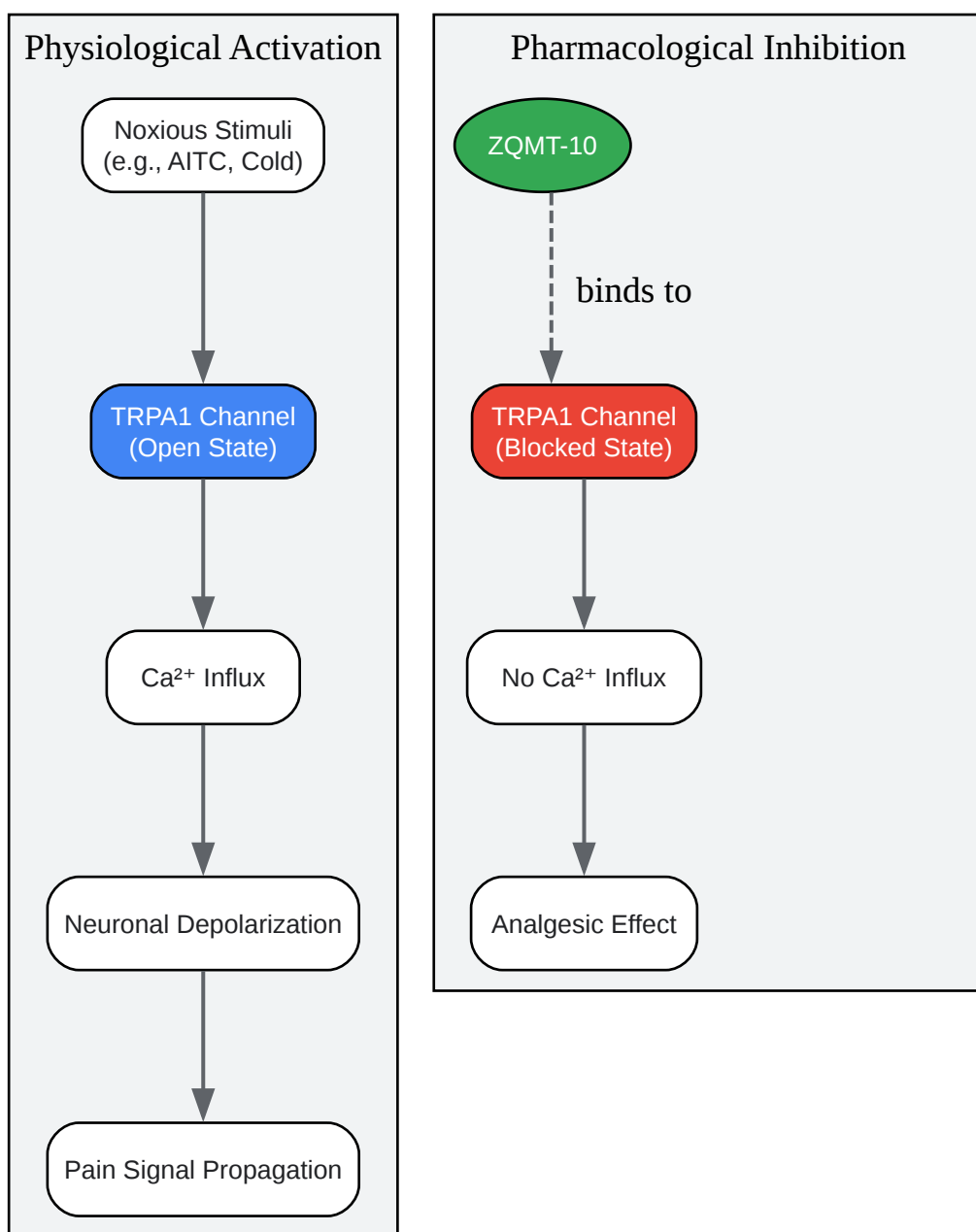
Chemical and Physical Properties

A summary of the key properties of **ZQMT-10** is presented below. Researchers should always refer to the Certificate of Analysis (CofA) provided by the supplier for lot-specific details.

Property	Value	Source
IUPAC Name	N-(4-fluorobenzyl)-2-oxo-2,3-dihydro-1H-indole-6-carboxamide	MedchemExpress
Synonyms	ZQMT-10	[1][2]
CAS Number	1791309-86-8	[1]
Molecular Formula	C ₁₆ H ₁₃ FN ₂ O ₂	[1]
Molecular Weight	284.29 g/mol	[1]
Binding Affinity (K ^d)	1.04 μM for TRPA1	[1]

Mechanism of Action: TRPA1 Antagonism

ZQMT-10 functions by blocking the TRPA1 ion channel. In normal physiology (pathway on the left), noxious stimuli such as irritants (e.g., AITC, cinnamaldehyde) or cold temperatures activate the TRPA1 channel on sensory neurons. This activation leads to an influx of Ca²⁺, depolarization of the neuron, and the propagation of a pain signal to the central nervous system. As an antagonist (pathway on the right), **ZQMT-10** binds to the TRPA1 channel, preventing its opening in the presence of an agonist. This blockade inhibits the Ca²⁺ influx and subsequent neuronal signaling, resulting in an analgesic effect.[2]



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Caption: ZQMT-10 mechanism of action on the TRPA1 signaling pathway.

Preparation and Handling of ZQMT-10

Proper preparation of **ZQMT-10** is critical for experimental reproducibility.

Storage and Stability

- Solid Form: Store **ZQMT-10** as a solid at temperatures specified on the Certificate of Analysis (typically -20°C for long-term storage). Protect from light and moisture.
- Stock Solutions: Prepare high-concentration stock solutions in an appropriate solvent (e.g., DMSO). Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. Store stock solutions at -20°C or -80°C. Before use, warm the vial to room temperature and briefly centrifuge to collect the contents at the bottom.

Recommended Solvents and Stock Preparation

Due to its chemical structure, **ZQMT-10** is expected to be soluble in organic solvents like Dimethyl Sulfoxide (DMSO) and less soluble in aqueous solutions.

Protocol for 10 mM Stock Solution in DMSO:

- Weigh the required amount of **ZQMT-10** solid (MW = 284.29 g/mol). For 1 mL of 10 mM stock, use 2.84 mg.
- Add the appropriate volume of high-purity DMSO (e.g., 1 mL).
- Vortex gently or sonicate in a water bath until the solid is completely dissolved.
- Aliquot into sterile, light-protected tubes and store at -20°C.

Note: For cell-based assays, the final concentration of DMSO should be kept low (typically <0.1%) to avoid solvent-induced artifacts. For in vivo studies, the stock solution must be further diluted in a vehicle suitable for animal administration.

Parameter	Recommendation
Primary Solvent	DMSO
Stock Concentration	10-50 mM
Storage Temperature	-20°C or -80°C
In Vitro Diluent	Cell culture medium (e.g., DMEM, F-12)
In Vivo Vehicle	e.g., 0.5% Methylcellulose (MC) in water, or 10% Solutol / 10% Ethanol / 80% Saline

Experimental Protocols

The following are generalized protocols based on the published activity of **ZQMT-10** and standard pharmacological methods.[2]

In Vitro: TRPA1 Calcium Influx Assay

This protocol describes how to measure the inhibitory effect of **ZQMT-10** on TRPA1 activation in a cell line overexpressing the channel (e.g., HEK-293T-TRPA1).

Experimental Workflow:

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References

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